

Protocol for handling and storage of Isopropylamine hydrochloride

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Compound of Interest

Compound Name: *Isopropylamine hydrochloride*

Cat. No.: *B099802*

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Application Notes and Protocols for Isopropylamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopropylamine hydrochloride (CAS No. 15572-56-2) is a white to almost white crystalline solid or powder.^[1] It is readily soluble in water.^[2] This document provides detailed protocols for the safe handling, storage, and disposal of **Isopropylamine hydrochloride** in a laboratory setting. Adherence to these guidelines is crucial to ensure personal safety and maintain the integrity of the compound.

Hazard Identification

Isopropylamine hydrochloride is classified as a hazardous substance.^[3] It is harmful if swallowed, in contact with skin, or inhaled.^[4] It causes skin irritation and serious eye irritation.^{[1][4]} It may also cause respiratory irritation.^{[2][4]}

Hazard Statements:

- H302: Harmful if swallowed^[4]
- H312: Harmful in contact with skin^[4]

- H315: Causes skin irritation[1][4]
- H319: Causes serious eye irritation[1][4]
- H332: Harmful if inhaled[4]
- H335: May cause respiratory irritation[4]

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C3H9N·HCl	[1][3]
Molecular Weight	95.57 g/mol	[3][5]
Physical State	Solid (Crystal - Powder)	[1][3]
Appearance	White - Almost white	[1]
Melting Point	160°C	[1]
Storage Temperature	Room Temperature (Recommended <15°C in a cool, dark place)	[3]

Experimental Protocols

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **Isopropylamine hydrochloride**.

- Eye/Face Protection: Wear safety glasses with side shields or goggles.[3]
- Skin Protection: Wear protective gloves and a lab coat or other protective clothing.[3]
- Respiratory Protection: Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA-approved respirator should be worn.[3] For high airborne contaminant concentrations, a positive-pressure supplied air respirator may be required.[3]

Handling Procedures

- Handle in accordance with good industrial hygiene and safety practices.[3]
- Avoid contact with skin, eyes, and clothing.[4][6]
- Do not breathe dust.[4]
- Use only in a well-ventilated area, preferably under a chemical fume hood.[4][6]
- When handling, do not eat, drink, or smoke.[4]
- Wash hands and face thoroughly after handling.[1]
- Keep containers securely sealed when not in use.[4]
- Avoid creating dust.[3]

Storage Protocols

- Store in a cool, dry, and well-ventilated place.[4]
- Keep containers tightly closed.[4]
- Protect from moisture as the material is hygroscopic.[3][4]
- Store at room temperature, with a recommendation for storage at <15°C in a cool and dark place.[3]
- Store away from incompatible materials and foodstuff containers.[4]
- Store under an inert gas like argon.[4]

Spill and Leak Procedures

- Minor Spills:
 - Ensure adequate ventilation.[3]
 - Wear appropriate PPE.

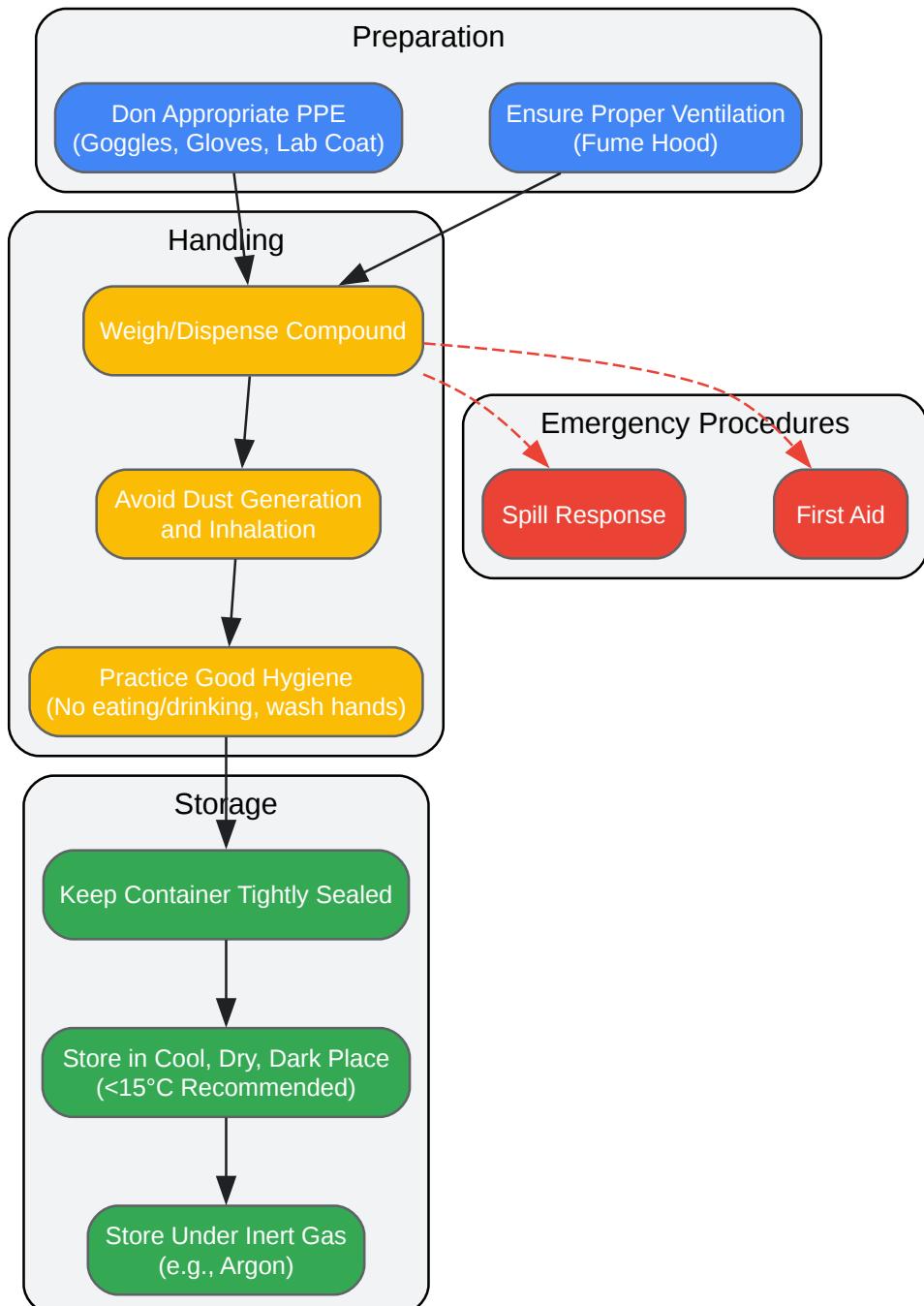
- For dry spills, use dry clean-up procedures and avoid generating dust.[4]
- Sweep up, shovel up, or vacuum the material.[4]
- Place the collected material in a clean, dry, sealable, and labeled container for disposal.[4]
- Wash the spill area with large amounts of water.[4]
- Major Spills:
 - Alert emergency services and advise personnel in the area.[4]
 - Control personal contact by wearing appropriate protective clothing.[4]
 - Prevent the spillage from entering drains or water courses.[4]
 - Contain and recover the product wherever possible.[4]

First Aid Measures

- General Advice: Consult a physician if necessary.[3]
- Eye Contact: Immediately rinse cautiously with water for several minutes.[1][3] Remove contact lenses, if present and easy to do. Continue rinsing.[1][3] If eye irritation persists, get medical advice/attention.[1][3]
- Skin Contact: Wash skin with plenty of soap and water.[3] If skin irritation occurs, get medical advice/attention.[1][3] Take off contaminated clothing and wash it before reuse.[1][3]
- Inhalation: Remove to fresh air.[3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[3]
- Ingestion: Clean mouth with water.[3] Never give anything by mouth to an unconscious person.[3]

Diagrams

Workflow for Safe Handling and Storage of Isopropylamine Hydrochloride

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Caption: Workflow for Handling and Storage.

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